

# Validating HPLC Methods for Avibactam Sodium Hydrate: A Comparative Technical Guide

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## Compound of Interest

Compound Name: Avibactam sodium hydrate

Cat. No.: B1574185

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## Executive Summary

Avibactam sodium, a diazabicyclooctane non-beta-lactam beta-lactamase inhibitor, presents a distinct analytical challenge due to its zwitterionic polar nature and lack of a strong UV chromophore. Traditional Reverse Phase (RP) C18 methods often fail to retain the compound, leading to elution in the void volume.

This guide provides a technical comparison between the two dominant validation strategies: Ion-Pairing Reverse Phase HPLC (IP-RP-HPLC) and Hydrophilic Interaction Liquid Chromatography (HILIC). While HILIC offers superior sensitivity for MS applications, this guide identifies IP-RP-HPLC as the robust "workhorse" for routine Quality Control (QC) quantification, provided specific buffering protocols are followed.

## Part 1: The Analytical Challenge

### The Polarity Paradox

Avibactam is highly water-soluble. On a standard C18 column with a typical acidic mobile phase, it exhibits negligible retention (

). This compromises peak shape and makes the method susceptible to matrix interference (salts, excipients) that also elute early.

## Detection Limitations

Unlike cephalosporins (e.g., Ceftazidime) which have strong UV absorption, Avibactam lacks a conjugated

-system.

- UV Max: ~205–210 nm (End absorption).
- Implication: Solvents must have high UV cutoffs (e.g., HPLC-grade Acetonitrile rather than Methanol is preferred at <210 nm to reduce baseline noise).

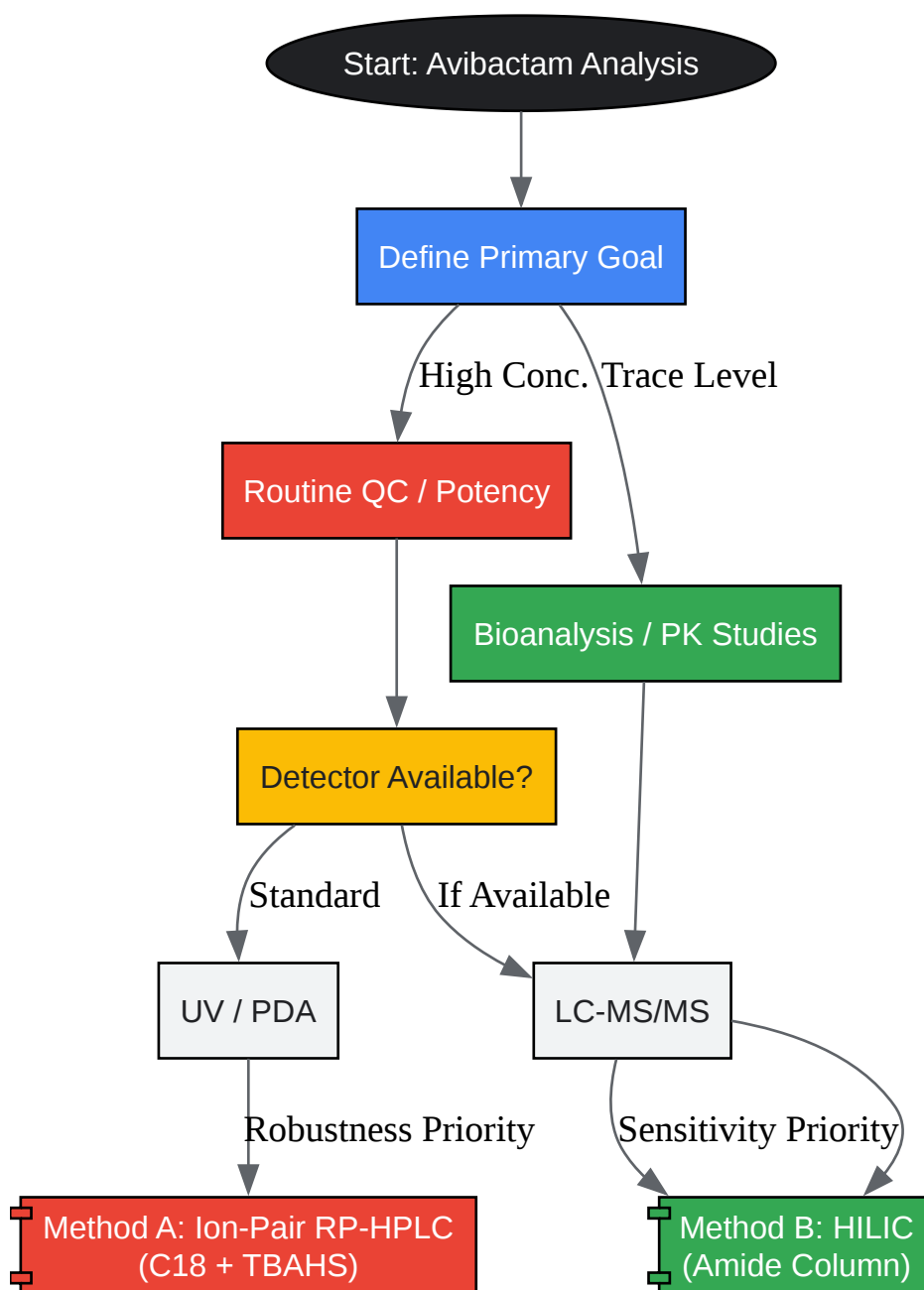
## Part 2: Comparative Analysis (IP-RP-HPLC vs. HILIC)

The following matrix compares the two primary methodologies for Avibactam quantification.

Feature	Method A: Ion-Pair RP-HPLC (Recommended for QC)	Method B: HILIC (Recommended for R&D/MS)
Stationary Phase	C18 (e.g., Inertsil ODS-3, Symmetry C18)	Amide, Silica, or Zwitterionic (e.g., BEH Amide)
Mobile Phase	Phosphate Buffer + Tetrabutylammonium (TBA) + ACN	Ammonium Acetate/Formate + High % ACN (>70%)
Retention Mechanism	Hydrophobic interaction via ion-pair formation	Partitioning into water-enriched layer on surface
MS Compatibility	Poor (Non-volatile salts suppress ionization)	Excellent (High organic, volatile salts)
Equilibration Time	Moderate (20–30 min)	Long (45–60 min required for water layer formation)
Robustness	High (Less sensitive to small water % changes)	Moderate (Sensitive to mobile phase pH/water content)
LOD (Typical)	0.2 – 0.5 µg/mL (UV @ 210 nm)	0.05 – 0.1 µg/mL (MS/MS)

## Part 3: Strategic Method Selection (Logic Diagram)

The following decision tree illustrates the selection process for the optimal Avibactam method based on laboratory constraints and goals.



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Figure 1: Decision matrix for selecting the appropriate chromatographic mode for Avibactam.

## Part 4: Validated Experimental Protocol (Method A)

This protocol utilizes Ion-Pair Chromatography, which is the industry standard for validating **Avibactam Sodium Hydrate** in bulk forms due to its cost-effectiveness and high reproducibility.

## Chromatographic Conditions

- Column: C18 (250 mm x 4.6 mm, 5  $\mu$ m).[1][2] Critical: End-capping is preferred to reduce peak tailing.
- Flow Rate: 1.0 mL/min (Isocratic).[1]
- Detection: UV @ 210 nm.
- Temperature: 25°C.
- Injection Volume: 10–20  $\mu$ L.

## Reagents & Mobile Phase Preparation[1][3][4][5][6][7][8]

- Buffer (Ion-Pairing): Dissolve 1.7 g of Tetrabutylammonium Hydrogen Sulfate (TBAHS) in 1000 mL of water. Adjust pH to  $3.0 \pm 0.1$  using dilute Orthophosphoric Acid.
  - Why: TBAHS forms a neutral ion-pair with the negatively charged Avibactam (at pH 3), allowing it to interact with the non-polar C18 chain, increasing retention time.
- Mobile Phase: Buffer : Acetonitrile (90:10 v/v).[3]
  - Note: Keep organic content low. Avibactam elutes faster as organic increases in RP-HPLC.

## Standard Preparation

- Stock Solution: Dissolve **Avibactam Sodium Hydrate** in Mobile Phase to obtain 1000  $\mu$ g/mL.
- Working Standard: Dilute Stock to 50  $\mu$ g/mL.
- Hydrate Correction: Ensure the weighed amount is corrected for water content (determined via Karl Fischer titration) to quantify the active moiety.

## System Suitability Criteria

- Theoretical Plates (N): > 2000.

- Tailing Factor (T): < 1.5.
- RSD of Area (n=6): < 2.0%.
- Retention Time: Expect elution between 4.0 – 6.0 minutes.

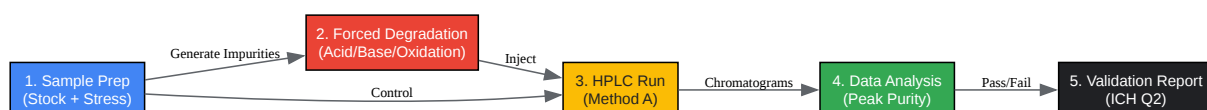
## Part 5: Validation Performance Data

The following data summarizes typical performance metrics observed when validating this method according to ICH Q2(R1) guidelines.

Parameter	Acceptance Criteria	Typical Experimental Result
Linearity ( )		(Range: 10–150 µg/mL)
Accuracy (Recovery)	98.0% – 102.0%	
Precision (Repeatability)	RSD	(Intra-day)
LOD (Limit of Detection)	S/N	µg/mL
LOQ (Limit of Quantitation)	S/N	µg/mL
Robustness	RSD	Stable at pH

## Part 6: Validation Workflow Diagram

This diagram outlines the sequence of validation steps required to prove the method is "Stability Indicating" (i.e., can detect degradation products).



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Figure 2: Stability-indicating validation workflow for Avibactam Sodium.

## References

- International Council for Harmonisation (ICH). Validation of Analytical Procedures: Text and Methodology Q2(R1). (2005).<sup>[2][3][4]</sup> [Link](#)
- Suryawanshi, G., et al. A Validated Stability Indicating RP-HPLC Method for Simultaneous Determination of Avibactam and Ceftazidime in Bulk and Pharmaceutical Dosage Form.<sup>[1][5]</sup> <sup>[6]</sup> World Journal of Pharmacy and Pharmaceutical Sciences, 5(7), 1611-1621.<sup>[1]</sup> (2016).<sup>[1]</sup> <sup>[7][3]</sup> [Link](#)
- Lier, C., et al. Simultaneous determination of ceftazidime and avibactam in patients by isocratic ion-pair liquid chromatography.<sup>[1][4]</sup> Journal of Chromatography Open, 7, 100212. (2025).<sup>[1][2][4]</sup> [Link](#)
- Agilent Technologies. Retaining and Separating Polar Molecules – A Detailed Investigation of When to Use HILIC Versus a Reversed-Phase LC Column. (2019).<sup>[8]</sup> [Link](#)
- Thermo Fisher Scientific. HILIC Separations: A Practical Guide to Hydrophilic Interaction Liquid Chromatography. [Link](#)

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- 1. [ijirt.org](http://ijirt.org) [[ijirt.org](http://ijirt.org)]
- 2. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 3. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 4. [chromatographyonline.com](http://www.chromatographyonline.com) [[chromatographyonline.com](http://www.chromatographyonline.com)]

- [5. wjpps.com \[wjpps.com\]](#)
- [6. Stability indicating analytical method development and validation for estimation of Ceftazidime and Avibactam in bulk and pharmaceutical dosage form using RP-HPLC | PDF \[slideshare.net\]](#)
- [7. jcponline.in \[jcponline.in\]](#)
- [8. agilent.com \[agilent.com\]](#)
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